

A Comprehensive Technical Guide to the Synthesis and Purification of (Rac)-Ruxolitinib-d9

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Compound of Interest

Compound Name: (Rac)-Ruxolitinib-d9

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For Researchers, Scientists, and Drug Development Professionals

This whitepaper provides an in-depth guide to the synthesis, purification, and analytical characterization of **(Rac)-Ruxolitinib-d9**, a deuterated isotopologue of the Janus kinase (JAK) inhibitor, Ruxolitinib. This stable isotope-labeled compound is crucial as an internal standard for pharmacokinetic and therapeutic drug monitoring (TDM) studies, enabling precise quantification of Ruxolitinib in biological matrices through isotope dilution mass spectrometry.^[1]

Physicochemical Properties

(Rac)-Ruxolitinib-d9 is strategically labeled with nine deuterium atoms on the cyclopentyl moiety, providing a distinct mass shift for mass spectrometry-based analysis while maintaining similar physicochemical properties to the parent compound.^[1] Key chemical data are summarized in Table 1.

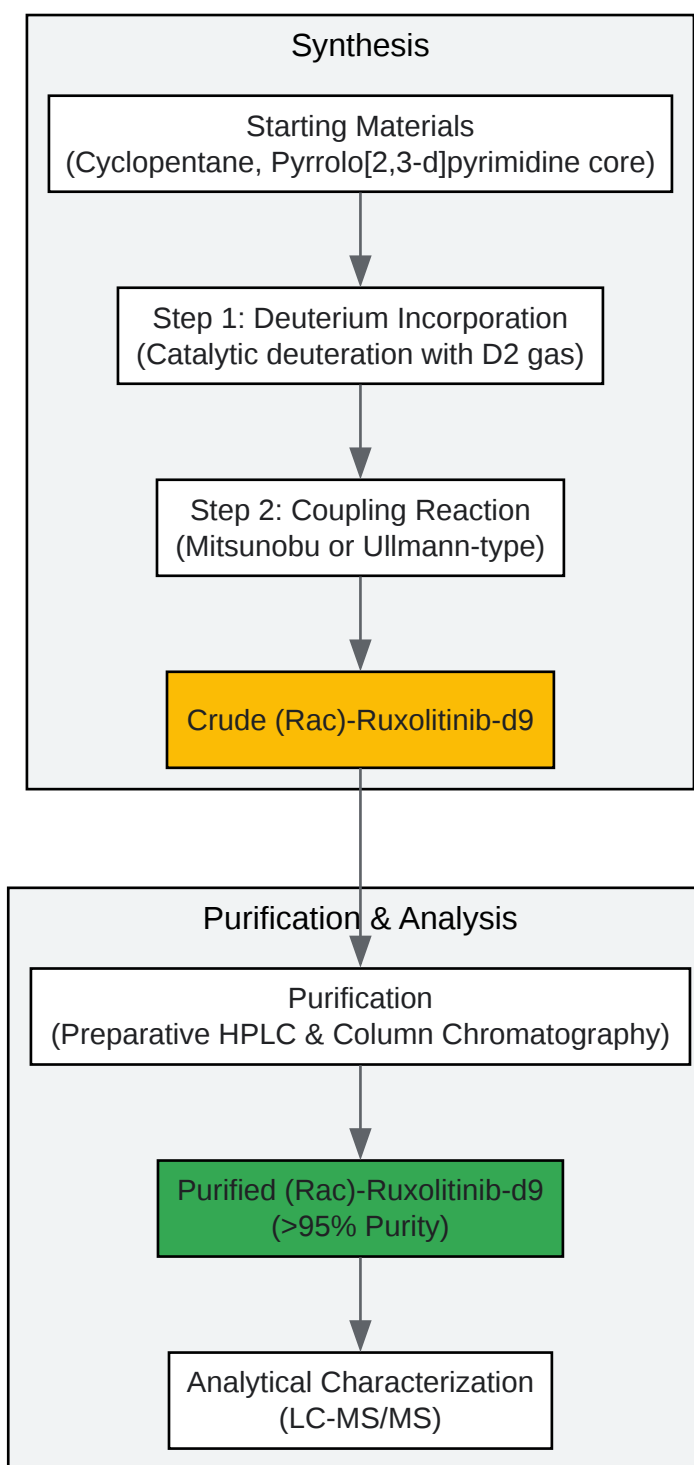
Table 1: Key Chemical Data for **(Rac)-Ruxolitinib-d9**

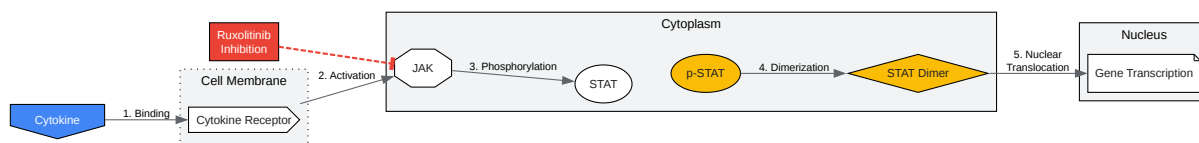
Property	Value	Source(s)
Molecular Formula	C₁₇H₉D₉N₆	[1] [2] [3] [4]
Molecular Weight	315.42 g/mol	[1] [2] [3] [4]
CAS Number	2469553-67-9	[1] [2]
IUPAC Name	3-(1,2,2,3,3,4,4,5,5-nonadeuteriocyclopentyl)-3-[4-(7H-pyrrolo[2,3-d]pyrimidin-4-yl)pyrazol-1-yl]propanenitrile	[1] [2]
Purity	>95% (as determined by HPLC)	[1] [2]
Appearance	White to Pale Yellow Solid	[5]
Storage Temperature	-20°C	[1] [2]

| Shipping Conditions | Ambient Temperature |[\[5\]](#) |

Synthesis and Purification Workflow

The synthesis of **(Rac)-Ruxolitinib-d9** is a multi-step process involving the preparation of a deuterated intermediate followed by its coupling to the core molecular structure. The crude product is then subjected to rigorous purification techniques to achieve high purity suitable for analytical applications.





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